

# Technical Guide: Physical Properties of (R)-(-)-1-Benzyl-3-aminopyrrolidine

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## Compound of Interest

Compound Name: (R)-(-)-1-Benzyl-3-aminopyrrolidine

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## Introduction

**(R)-(-)-1-Benzyl-3-aminopyrrolidine** is a chiral building block of significant interest in the pharmaceutical and agrochemical industries. Its stereospecific structure makes it a valuable intermediate in the synthesis of complex, biologically active molecules. A thorough understanding of its physical properties is crucial for its effective use in research and development, particularly in process design, quality control, and formulation. This technical guide provides a comprehensive overview of the key physical properties of **(R)-(-)-1-Benzyl-3-aminopyrrolidine**, along with detailed experimental protocols for their determination.

## Chemical Identity

Identifier	Value
IUPAC Name	(3R)-1-benzylpyrrolidin-3-amine
Synonyms	R-BAP, (R)-3-Amino-1-benzylpyrrolidine
CAS Number	114715-39-8
Molecular Formula	C <sub>11</sub> H <sub>16</sub> N <sub>2</sub>
Molecular Weight	176.26 g/mol
SMILES	<chem>N[C@@H]1CCN(CC2=CC=CC=C2)C1</chem>

## Physical Properties

The physical properties of **(R)-(-)-1-Benzyl-3-aminopyrrolidine** are summarized in the table below. These values are critical for handling, storage, and application of the compound in a laboratory or industrial setting.

Property	Value	Conditions
Appearance	Clear colorless to yellow liquid	Ambient
Boiling Point	278-279 °C[1]	a.t.m.
101-103 °C	3 mmHg	
Density	1.064 g/mL[1]	25 °C
Refractive Index (n <sub>D</sub> )	1.5450[1]	20 °C
Optical Rotation ([α] <sub>D</sub> )	-1.99° (neat)[1]	20 °C
Solubility	Slightly soluble in water	Ambient
Flash Point	>110 °C (>230 °F)	Closed Cup

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. Below are detailed methodologies for measuring the key physical properties of liquid amines like **(R)-(-)-1-**

**Benzyl-3-aminopyrrolidine.**

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For non-volatile liquids, this is often determined at reduced pressure to prevent decomposition.

Methodology: Distillation Method[2]

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a thermometer, and a receiving flask. Ensure all glassware is clean and dry.
- **Sample Preparation:** Place a small volume of **(R)-(-)-1-Benzyl-3-aminopyrrolidine** into the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle or oil bath.
- **Temperature Measurement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Data Recording:** Record the temperature at which the liquid is actively boiling and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- **Pressure Correction:** If the distillation is performed at a pressure other than atmospheric pressure (760 mmHg), the boiling point can be corrected using a nomograph or the Clausius-Clapeyron equation.

## Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a digital density meter.

Methodology: Pycnometer Method

- Apparatus Preparation: Thoroughly clean and dry a pycnometer (a glass flask with a precise volume).
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer ( $m_1$ ).
- Mass of Pycnometer with Water: Fill the pycnometer with deionized water of a known temperature and weigh it ( $m_2$ ). The density of water at this temperature ( $\rho_{\text{water}}$ ) is known.
- Mass of Pycnometer with Sample: Empty and dry the pycnometer, then fill it with **(R)-(-)-1-Benzyl-3-aminopyrrolidine** at the same temperature and weigh it ( $m_3$ ).
- Calculation:
  - Volume of the pycnometer ( $V$ ) =  $(m_2 - m_1) / \rho_{\text{water}}$
  - Density of the sample ( $\rho_{\text{sample}}$ ) =  $(m_3 - m_1) / V$

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is useful for identification and purity assessment.

Methodology: Abbe Refractometer[3][4]

- Instrument Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: Place a few drops of **(R)-(-)-1-Benzyl-3-aminopyrrolidine** onto the clean, dry prism of the refractometer.
- Measurement: Close the prism and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).
- Reading: Look through the eyepiece and adjust the control to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the reticle.

- **Data Recording:** Read the refractive index value from the instrument's scale. Record the temperature at which the measurement was taken.

## Determination of Optical Rotation

Optical rotation is the angle through which the plane of polarization is rotated when polarized light passes through a layer of a chiral substance. It is a key property for characterizing enantiomers.

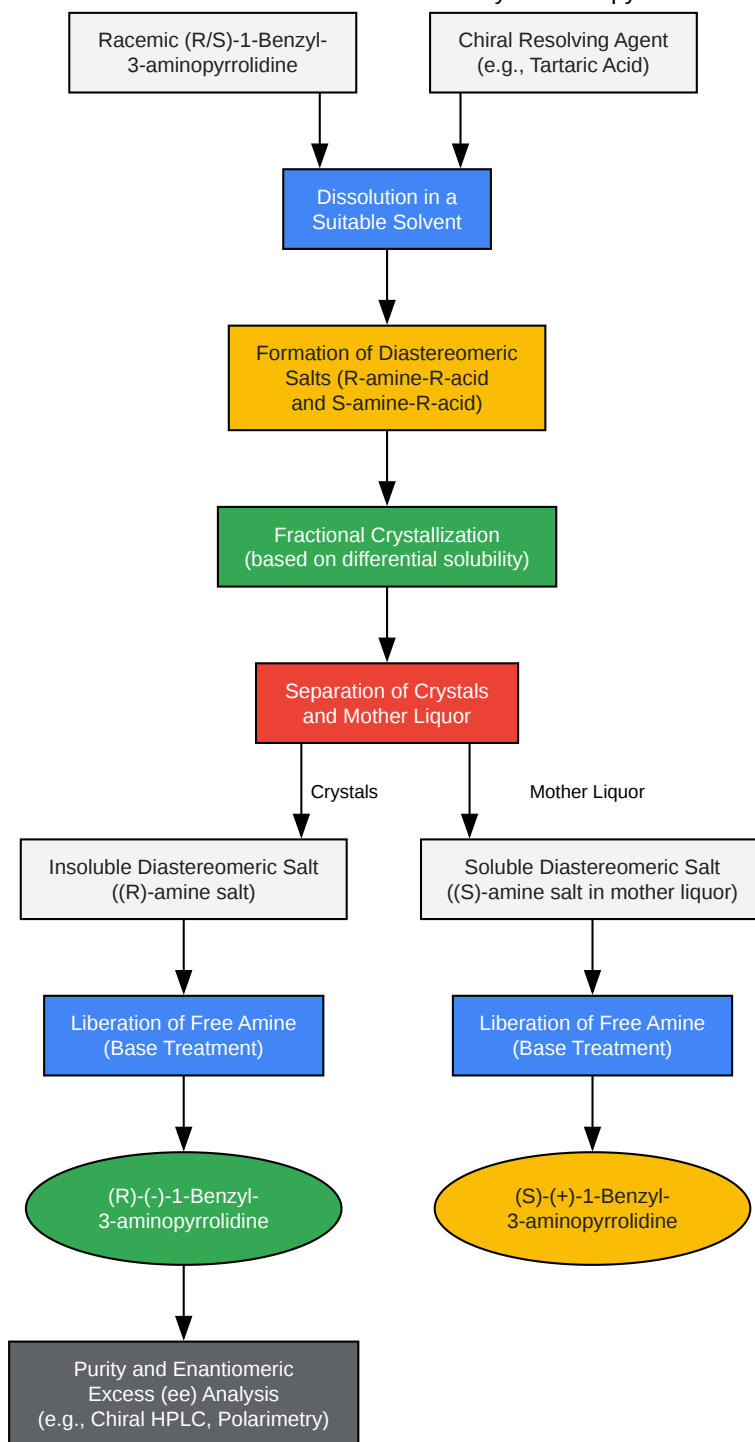
Methodology: Polarimeter[5][6]

- **Instrument Calibration:** Calibrate the polarimeter by measuring the optical rotation of a blank (the solvent used to dissolve the sample, or an empty cell for a neat liquid).
- **Sample Preparation:** For a neat liquid like **(R)-(-)-1-Benzyl-3-aminopyrrolidine**, carefully fill a clean polarimeter cell, ensuring no air bubbles are present.
- **Measurement:** Place the filled cell in the polarimeter.
- **Data Recording:** Measure the angle of rotation ( $\alpha$ ). A negative value indicates levorotatory rotation.
- **Specific Rotation Calculation:** The specific rotation  $[\alpha]$  is a standardized value calculated using the following formula:  $[\alpha] = \alpha / (l * d)$  where:
  - $\alpha$  is the observed rotation in degrees.
  - $l$  is the path length of the cell in decimeters (dm).
  - $d$  is the density of the neat liquid in g/mL.

## Relevant Workflow: Chiral Resolution

**(R)-(-)-1-Benzyl-3-aminopyrrolidine** is often synthesized via the chiral resolution of a racemic mixture of 1-benzyl-3-aminopyrrolidine. The following diagram illustrates a general workflow for such a process.

## Workflow for Chiral Resolution of 1-Benzyl-3-aminopyrrolidine

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Caption: Chiral Resolution Workflow.

## Conclusion

The data and protocols presented in this guide offer a foundational resource for professionals working with **(R)-(-)-1-Benzyl-3-aminopyrrolidine**. Accurate knowledge and application of these physical properties are essential for ensuring the success and reproducibility of research and development activities in the synthesis of novel chemical entities.

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## References

- 1. [aoen.lookchem.com](http://aoen.lookchem.com) [[aoen.lookchem.com](http://aoen.lookchem.com)]
- 2. [vernier.com](http://vernier.com) [[vernier.com](http://vernier.com)]
- 3. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
- 4. Chemistry Online @ UTSC [[utsc.utoronto.ca](http://utsc.utoronto.ca)]
- 5. Basics of polarimetry | Anton Paar Wiki [[wiki.anton-paar.com](http://wiki.anton-paar.com)]
- 6. [chem.libretexts.org](http://chem.libretexts.org) [[chem.libretexts.org](http://chem.libretexts.org)]
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